

Independent Clinical Validation of Prevasore's Efficacy Data: A Comparative Guide

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Compound of Interest

Compound Name: Prevasore

Cat. No.: B1179568

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Disclaimer: As of December 2025, a comprehensive review of publicly available scientific literature and clinical trial databases did not yield any independent, peer-reviewed clinical trials that validate the published efficacy data for **Prevasore**. The information presented herein is based on manufacturer-provided data and the known properties of its ingredients. This guide is intended for researchers, scientists, and drug development professionals to highlight the available data and the requirements for rigorous clinical validation.

Overview of Prevasore and Published Efficacy Claims

Prevasore is a topical lip therapy gel marketed for the treatment and prevention of dry, chapped lips (cheilitis) and cold sores. It is classified as a Class IIb Medical Device and is formulated with a combination of emollient and humectant ingredients.

One publicly cited study on **Prevasore** involved 54 volunteers with dry or cracked lips who applied the product multiple times daily for five days. The reported outcomes of this study are summarized below. It is critical to note that the methodology of this study, including the study design, control group, and statistical analysis, is not publicly available, which prevents independent scientific assessment of its validity.

Table 1: Manufacturer-Reported Efficacy Data for **Prevasore** in Treating Dry and Cracked Lips

Efficacy Parameter	Reported Improvement (after 5 days)
Lip Hydration	81% increase
Lip Dryness	93% reduction
Lip Cracking	98% reduction

Prevasore Formulation and Mechanism of Action

The ingredient list for **Prevasore** indicates a multi-component formulation. While some sources claim it contains "no active ingredients," the presence of glycyrrhizinic acid from liquorice extract suggests a potential therapeutic effect beyond simple moisturization, particularly concerning cold sores caused by the Herpes Simplex Virus (HSV).

Table 2: Key Ingredients in **Prevasore** and Their Functions

Ingredient	Category	Function
White Soft Paraffin	Emollient	Forms an occlusive barrier to prevent water loss.
Glycerol	Humectant	Attracts and retains moisture in the skin.
Liquorice Liquid Extract	Botanical Extract	Contains glycyrrhizinic acid.
Glycyrrhizinic Acid	Triterpene Saponin	Known for in vitro anti-inflammatory and antiviral properties. [1] [2] [3] [4] [5]
Copper PCA	Skin-Conditioning Agent	May have antimicrobial properties.

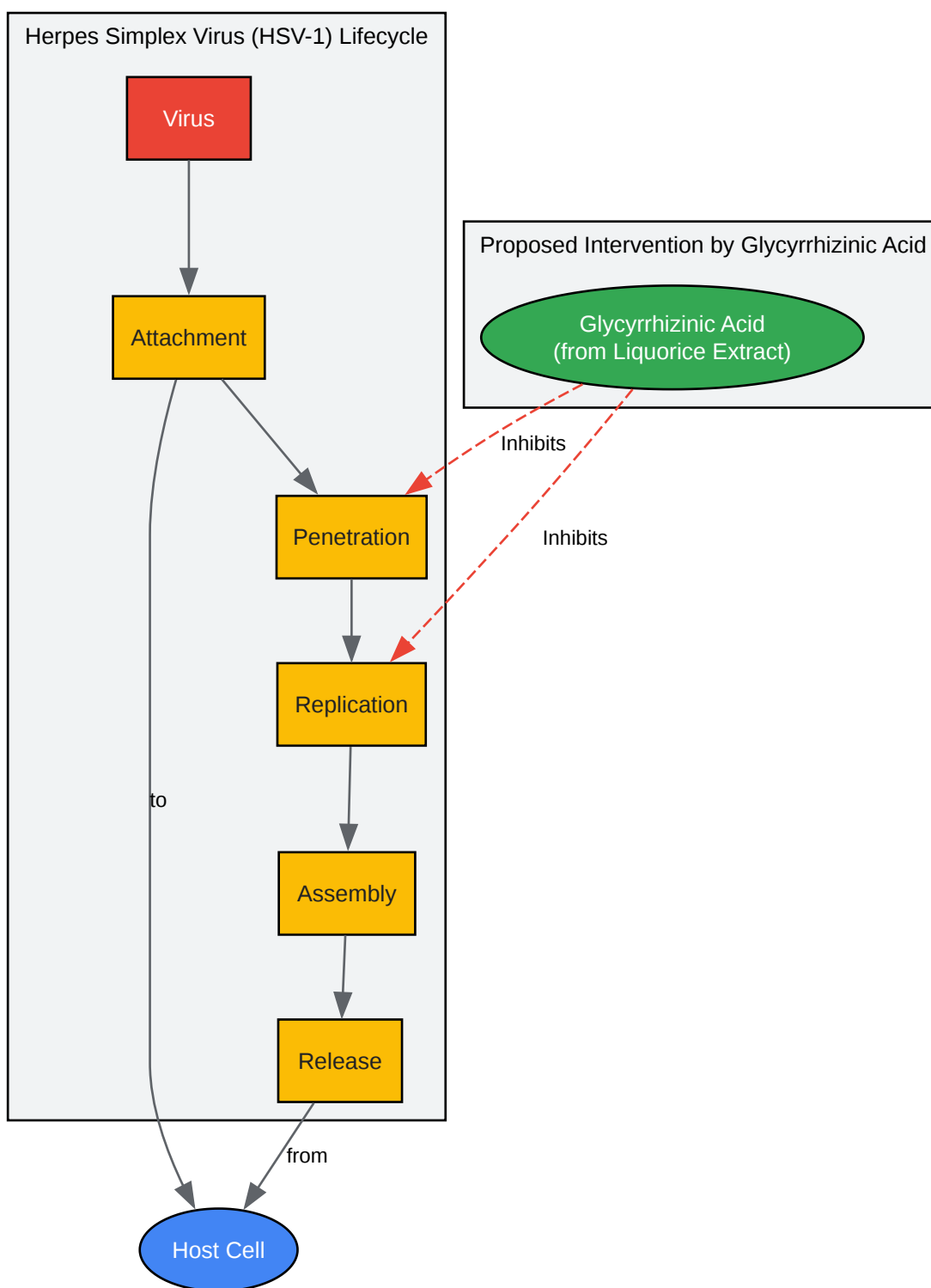
The proposed mechanism of action for **Prevasore** is twofold:

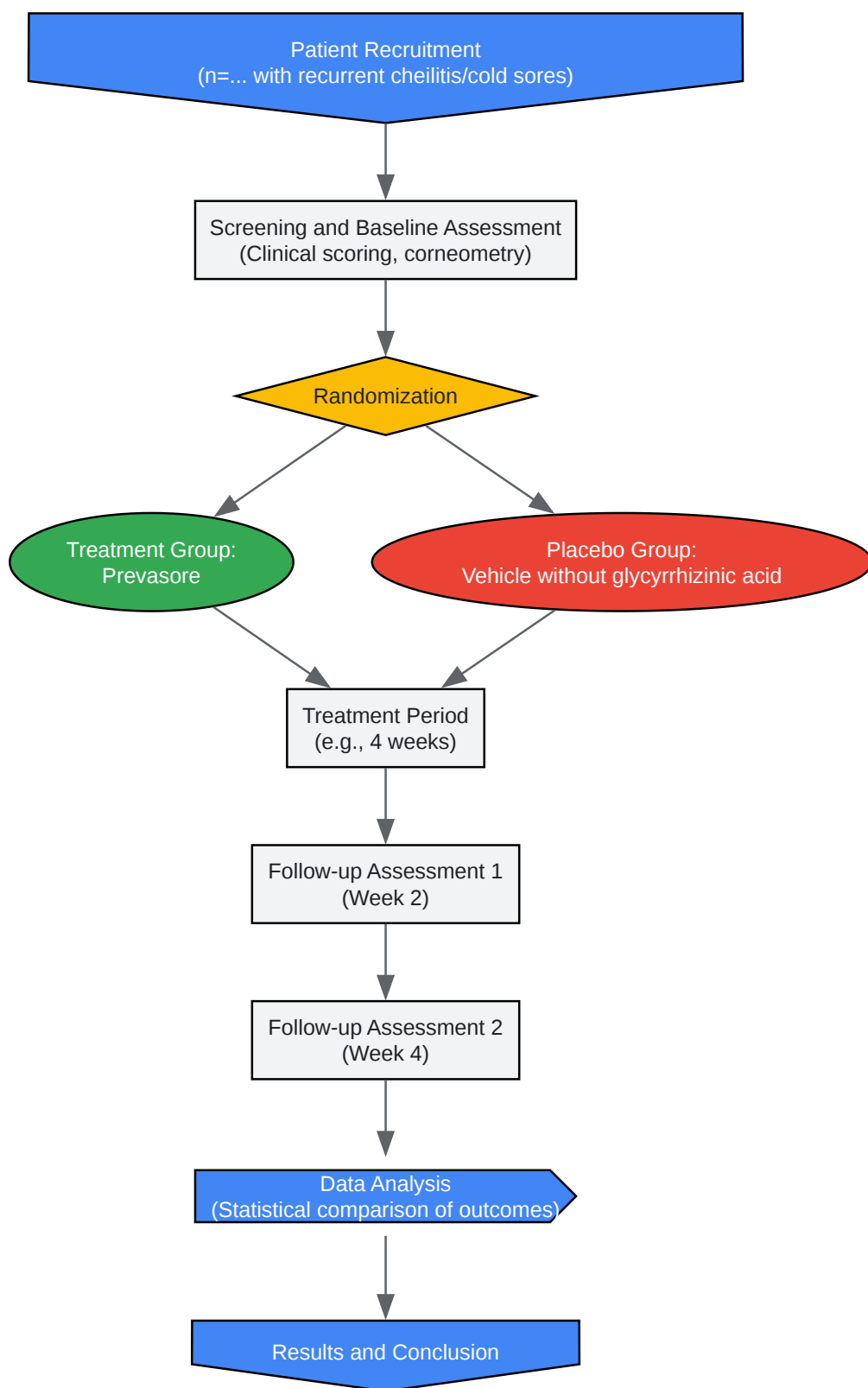
- For Dry, Chapped Lips: The emollient (white soft paraffin) and humectant (glycerol) ingredients work together to form a protective barrier on the lips. This barrier reduces

transepidermal water loss and helps to restore and maintain moisture, thereby alleviating dryness and cracking.[6]

- For Cold Sores (Herpes Simplex Virus): The inclusion of glycyrrhizinic acid is significant due to its documented in vitro antiviral effects against HSV.[1][2][3][4] Research suggests that glycyrrhizinic acid may interfere with the virus's ability to replicate and penetrate host cells.[1][2] This could potentially reduce the severity and duration of cold sore outbreaks.

Below is a diagram illustrating the proposed antiviral mechanism of action of glycyrrhizinic acid against the Herpes Simplex Virus.





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